

# Proper Disposal of Metam-Sodium: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Metam-sodium

Cat. No.: B121830

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**Metam-sodium** is a potent soil fumigant and biocide that requires strict adherence to safety and disposal protocols due to its high toxicity and hazardous decomposition products. For researchers, scientists, and drug development professionals, understanding these procedures is critical to ensure a safe laboratory environment and maintain regulatory compliance. This guide provides essential, step-by-step information for the proper management and disposal of **Metam-sodium** waste.

## Immediate Safety and Handling Precautions

Before handling **Metam-sodium**, it is imperative to consult the Safety Data Sheet (SDS) and be fully aware of the associated hazards. **Metam-sodium** is corrosive, causes severe skin burns and eye damage, may cause an allergic skin reaction, and is very toxic to aquatic life with long-lasting effects.<sup>[1][2][3][4]</sup>

**Personal Protective Equipment (PPE):** Always wear the following PPE when handling **Metam-sodium**:

- **Gloves:** Chemical-resistant gloves (e.g., tested according to EN 374).<sup>[1]</sup>
- **Eye Protection:** Safety glasses with side shields or chemical goggles. A face shield may also be necessary.
- **Clothing:** A lab coat or chemical-resistant apron.

- Respiratory Protection: Work in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of vapors or mists.[1][3] If sensory irritation (tearing, burning of the eyes or nose) occurs, respiratory protection may be required, or work must cease.[5]

Incompatible Materials: **Metam-sodium** is incompatible with acids, peroxides, and acid halides.[6] Contact with acids will liberate toxic gas (methyl isothiocyanate and hydrogen sulfide).[1][6] It may also be corrosive to metals.[2][4][7]

## Step-by-Step Disposal and Waste Management Plan

Important Note: There is no standard, recommended chemical neutralization procedure for **Metam-sodium** in a laboratory setting. Its decomposition upon dilution or contact with acid generates highly toxic and flammable gases.[6] Therefore, do not attempt to neutralize **Metam-sodium** waste with acids or other chemicals. The primary and safest disposal method is through a licensed hazardous waste management company.

### Step 1: Segregate **Metam-Sodium** Waste

- All materials contaminated with **Metam-sodium**, including unused product, solutions, grossly contaminated PPE, and spill cleanup materials, must be collected as hazardous waste.
- Use a dedicated, properly labeled, and sealed waste container. The container must be made of a compatible material and approved for hazardous waste.[1]

### Step 2: Labeling and Storage of Waste

- Clearly label the waste container with "Hazardous Waste," "**Metam-sodium**," and the appropriate hazard symbols (e.g., corrosive, toxic, environmentally hazardous).
- Store the sealed waste container in a designated, well-ventilated, and secure area, away from incompatible materials, particularly acids.[8] The storage area should be locked to prevent unauthorized access.[2][3][8]

Step 3: Managing Spills In the event of a spill, immediate action is required to contain the material and protect personnel.

- Evacuate: Evacuate non-essential personnel from the immediate area.

- Ventilate: Ensure the area is well-ventilated, using a fume hood if the spill is contained within it.
- Contain: For small spills, use a non-combustible absorbent material like sand, earth, diatomaceous earth, or vermiculite to contain the spillage.[\[2\]](#)[\[4\]](#)[\[7\]](#) Do not use combustible materials.
- Collect: Carefully sweep or scoop up the absorbed material and place it into the designated hazardous waste container.[\[2\]](#)[\[4\]](#)[\[7\]](#)
- Decontaminate: Clean the spill area thoroughly.
- Report: Report the spill to your institution's Environmental Health and Safety (EHS) department.

#### Step 4: Arranging for Professional Disposal

- Contact your institution's EHS department or a licensed hazardous waste disposal contractor to arrange for the pickup and disposal of the **Metam-sodium** waste.
- Dispose of the contents and the container at an approved waste disposal plant or through an industrial combustion plant.[\[1\]](#)[\[4\]](#)
- Do not empty **Metam-sodium** waste into drains or release it into the environment.[\[1\]](#)[\[8\]](#) It is very toxic to aquatic life.[\[1\]](#)[\[2\]](#)[\[3\]](#)

#### Step 5: Container Decontamination

- Empty containers must be handled in the same way as the substance itself and should be taken to an approved waste handling site for recycling or disposal.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[7\]](#)
- Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning, with the rinsate collected as hazardous waste.[\[8\]](#)

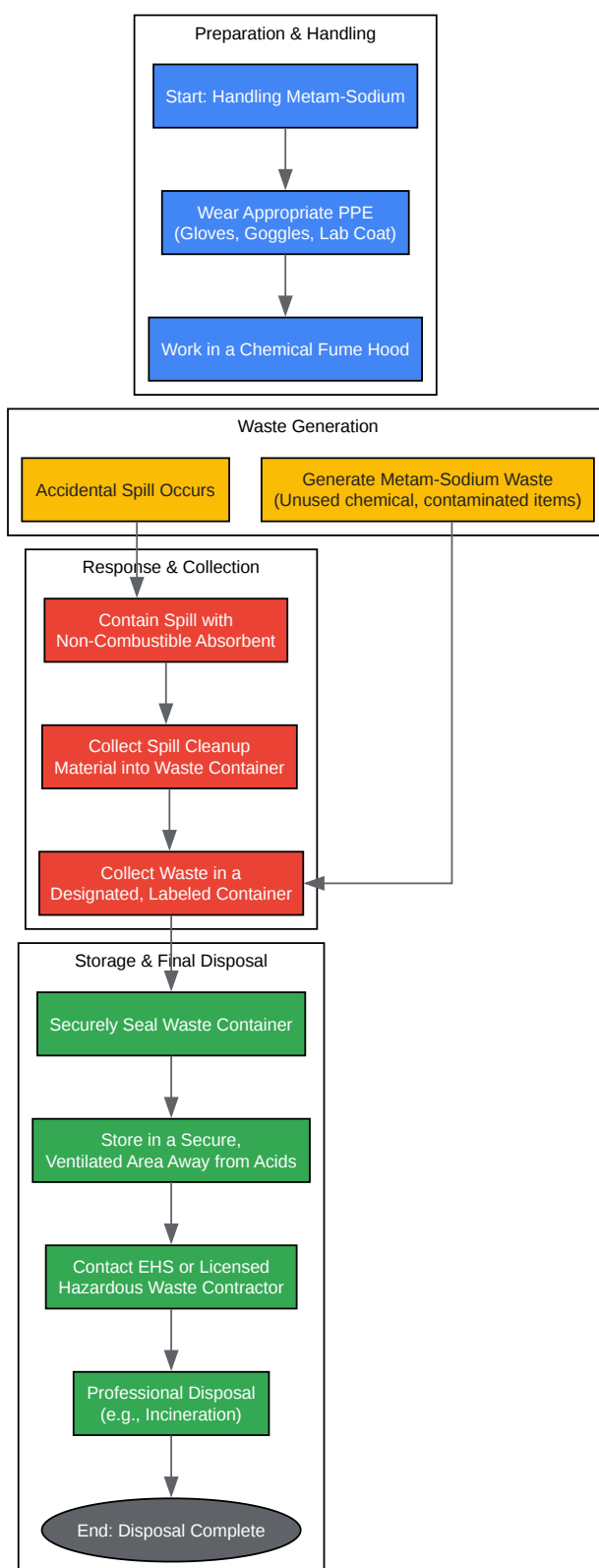
## Quantitative Data Summary

The following table summarizes key hazard and classification data for **Metam-sodium**.

Parameter	Value	Reference
UN Number	3267	[1][4]
UN Proper Shipping Name	CORROSIVE LIQUID, BASIC, ORGANIC, N.O.S.	[1][4]
GHS Hazard Statements	H302, H314, H317, H318, H332, H351, H361, H373, H410	[2][3][4]
EU Hazard Statement	EUH031: Contact with acids liberates toxic gas.	[1][4]

## Metam-Sodium Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Metam-sodium** waste in a laboratory setting.



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Caption: Workflow for the safe management and disposal of **Metam-sodium** waste.

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